

Prudent Disposal of N-Feruloyloctopamine in a Laboratory Setting

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Compound of Interest

Compound Name: **N-Feruloyloctopamine**

Cat. No.: **B123784**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **N-Feruloyloctopamine**. While **N-Feruloyloctopamine** is not currently classified as a hazardous substance under the Globally Harmonized System (GHS), it is imperative to handle it with the care and precaution afforded to all laboratory chemicals.[\[1\]](#)

Chemical and Physical Properties

A fundamental understanding of a compound's properties is essential for its safe handling and disposal.

Property	Value	Source
Molecular Formula	C18H19NO5	PubChem [2] [3]
Molecular Weight	329.35 g/mol	BioCrick MSDS [1]
Physical State	Solid	Human Metabolome Database [2]
Melting Point	164 - 165 °C	Human Metabolome Database [2]
Purity (Typical)	>97%	BioCrick MSDS [1]

Hazard Identification and Safety Precautions

According to available safety data, **N-Feruloyloctopamine** is not classified for physical, health, or environmental hazards.^[1] However, in the absence of comprehensive toxicological data, it is prudent to handle this compound as potentially hazardous.

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves. Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.
- Eye Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: Wear a laboratory coat. For larger spills, impervious clothing may be necessary.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.

Handling Precautions:

- Avoid contact with eyes, skin, and clothing.^[1]
- Avoid the formation of dust and aerosols.
- Ensure adequate ventilation in the handling area.
- Wash hands thoroughly after handling.^[1]

Step-by-Step Disposal Protocol

This protocol is designed for the disposal of small quantities of **N-Feruloyloctopamine** typically used in a research laboratory setting.

Experimental Protocol: Disposal of **N-Feruloyloctopamine** Waste

- Segregation of Waste:

- Do not mix **N-Feruloyloctopamine** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Segregate solid waste (e.g., contaminated filter paper, weighing boats, gloves) from liquid waste (e.g., solutions containing **N-Feruloyloctopamine**).
- Solid Waste Containment:
 - Place all solid waste contaminated with **N-Feruloyloctopamine** into a designated, leak-proof container with a secure lid.
 - The container should be made of a material compatible with the compound (e.g., high-density polyethylene).
 - Affix a "Hazardous Waste" label (or your institution's equivalent) to the container.
- Liquid Waste Containment:
 - Collect all liquid waste containing **N-Feruloyloctopamine** in a sealable, shatter-resistant container.
 - The container must have a tight-fitting screw cap.
 - Never fill a liquid waste container to more than 80% of its capacity to allow for vapor expansion.
 - Label the container with a "Hazardous Waste" label.
- Labeling:
 - Clearly label the waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**N-Feruloyloctopamine**"
 - The concentration and quantity of the waste.
 - The date of accumulation.

- The name of the principal investigator or laboratory contact.
- Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
 - The storage area should be secure, well-ventilated, and away from sources of ignition or incompatible materials.
 - Follow your institution's guidelines for the maximum allowable time for waste accumulation.
- Disposal Request:
 - Once the waste container is full or the maximum accumulation time has been reached, arrange for pickup by your institution's EHS department or a licensed hazardous waste disposal contractor.
 - Do not pour **N-Feruloyloctopamine** waste down the drain or dispose of it in the regular trash.[\[1\]](#)

Accidental Release Measures

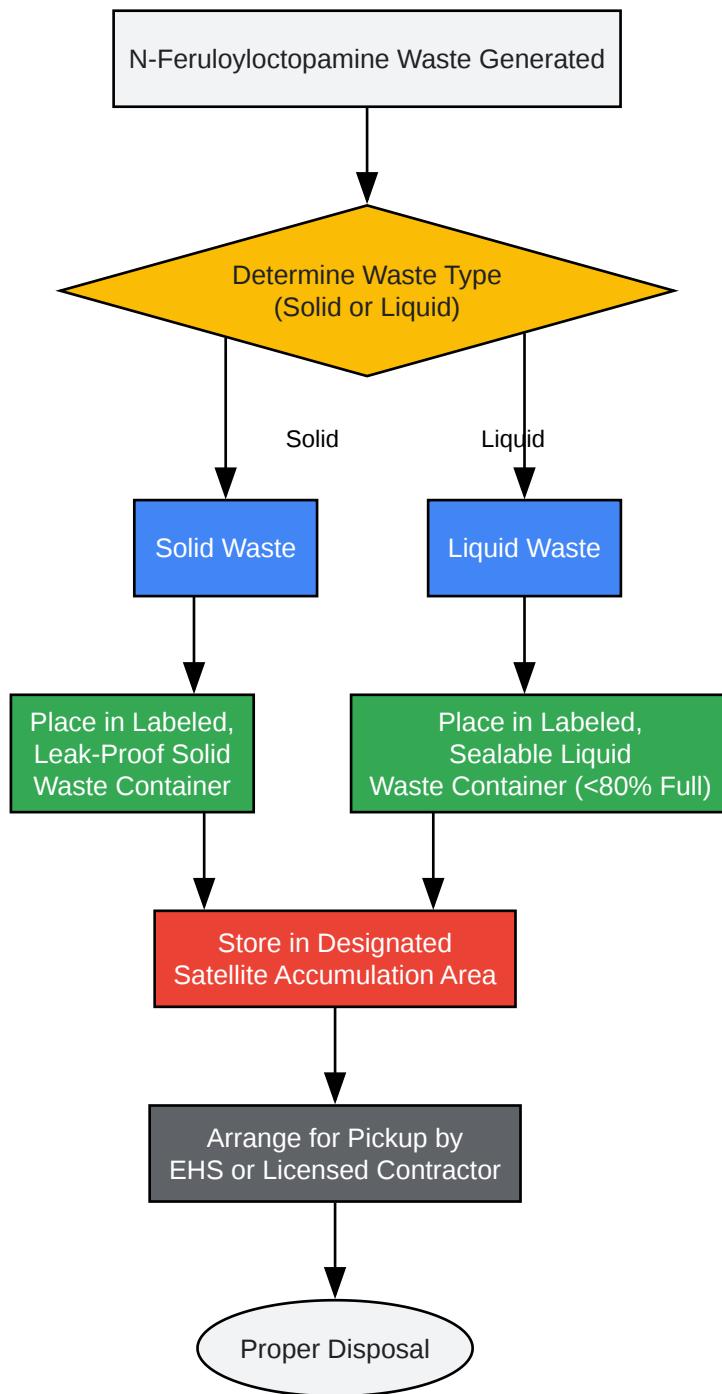
In the event of a spill, follow these procedures:

- Evacuate and Secure:
 - Alert personnel in the immediate area.
 - If the spill is large or involves a significant amount of dust, evacuate the area and contact your institution's emergency response team.
- Containment and Cleanup:
 - For small spills of solid material, carefully sweep or scoop up the material to avoid creating dust.[\[1\]](#)

- Place the collected material into a labeled hazardous waste container.
- Clean the spill area with a suitable solvent (e.g., ethanol, methanol) and then with soap and water. Collect all cleaning materials as hazardous waste.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the absorbent material into a sealed container for disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **N-Feruloyloctopamine** waste.

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References

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